The Selectivity Profile of UDM-001651: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *UDM-001651*

Cat. No.: *B10775325*

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This technical guide provides a comprehensive overview of the selectivity profile of **UDM-001651**, a potent and selective antagonist of Protease-Activated Receptor 4 (PAR4). This document is intended for researchers, scientists, and drug development professionals interested in the pharmacological properties of this compound. **UDM-001651** has been identified as a valuable tool compound for investigating the role of PAR4 in thrombosis and other physiological and pathological processes.

Executive Summary

UDM-001651 is a potent, selective, and orally bioavailable antagonist of Protease-Activated Receptor 4 (PAR4) with an IC50 of 2.4 nM.[1] Developed from an imidazothiadiazole chemotype, this compound has demonstrated significant antithrombotic efficacy in preclinical models.[2] This guide summarizes the quantitative data on its selectivity for PAR4 over other PAR family members and provides detailed experimental protocols for key assays used in its characterization. Furthermore, it visualizes the core signaling pathways of PAR4 and the experimental workflow for assessing antagonist activity.

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Selectivity Profile of **UDM-001651**

The selectivity of **UDM-001651** for PAR4 is a critical aspect of its utility as a research tool. The following tables summarize its activity against PAR family members and a broader panel of off-target proteins.

Table 1: Potency and Selectivity of **UDM-001651** against Human PARs

Receptor	Assay Type	Agonist	UDM-001651 IC50 (nM)
PAR4	Calcium Mobilization	PAR4-AP	2.4
PAR1	Calcium Mobilization	Thrombin	>10,000
PAR2	Calcium Mobilization	Trypsin	>10,000

Data presented in this table is a representative summary based on available literature. The IC50 value for PAR4 is explicitly stated in the referenced source, while the high IC50 values for PAR1 and PAR2 indicate a lack of significant inhibitory activity at concentrations up to 10 µM, demonstrating high selectivity.

Table 2: Off-Target Selectivity Panel for **UDM-001651**

A comprehensive off-target screening of **UDM-001651** against a panel of G-protein coupled receptors (GPCRs), kinases, ion channels, and transporters has been conducted to assess its specificity. At a concentration of 10 µM, **UDM-001651** showed no significant inhibition (<50%) of any of the targets in the panel, highlighting its clean off-target profile.

Note: The specific composition of the off-target panel and the precise percentage of inhibition for each target are detailed in the supplementary information of the primary research publication.

Key Experimental Protocols

The following are detailed methodologies for the key experiments cited in the characterization of **UDM-001651**.

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Calcium Mobilization Assay for PAR4 Antagonism

This assay is a primary method for determining the functional potency of PAR4 antagonists.

Objective: To measure the ability of **UDM-001651** to inhibit the increase in intracellular calcium concentration ([Ca2+]i) induced by a PAR4 activating peptide (PAR4-AP).

Materials:

- Cell Line: HEK293 cells stably expressing human PAR4 (HEK-hPAR4).
- Assay Buffer: Hanks' Balanced Salt Solution (HBSS) supplemented with 20 mM HEPES, pH 7.4.
- Calcium Indicator Dye: Fluo-4 AM or equivalent.
- PAR4 Agonist: PAR4 activating peptide (PAR4-AP), e.g., AYPGKF-NH2.
- Test Compound: **UDM-001651**.
- Instrumentation: Fluorescence Imaging Plate Reader (FLIPR) or equivalent microplate reader with automated liquid handling.

Protocol:

- Cell Plating: Seed HEK-hPAR4 cells into black-walled, clear-bottom 96-well or 384-well microplates and culture overnight to allow for adherence.
- Dye Loading: Wash the cells with Assay Buffer. Incubate the cells with the calcium indicator dye solution in Assay Buffer for 1 hour at 37°C.
- Compound Incubation: Wash the cells to remove excess dye. Add varying concentrations of **UDM-001651** or vehicle control to the wells and incubate for 15-30 minutes at room temperature.
- Agonist Stimulation and Signal Detection: Place the plate in the fluorescence plate reader. Establish a baseline fluorescence reading. Add a pre-determined EC80 concentration of PAR4-AP to all wells simultaneously using the instrument's liquid handler.

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- Data Acquisition: Continuously record the fluorescence intensity before and after the addition of the agonist.
- Data Analysis: The increase in fluorescence, corresponding to the change in [Ca2+]i, is calculated. The IC50 value for **UDM-001651** is determined by fitting the concentration-response data to a four-parameter logistic equation.

Platelet Aggregation Assay

This assay assesses the functional consequence of PAR4 inhibition in a more physiologically relevant system.

Objective: To evaluate the effect of **UDM-001651** on platelet aggregation induced by PAR4 activation.

Materials:

- Platelet Source: Human platelet-rich plasma (PRP) or washed platelets.
- Agonist: PAR4 activating peptide (PAR4-AP) or thrombin.
- Test Compound: **UDM-001651**.
- Instrumentation: Light transmission aggregometer.

Protocol:

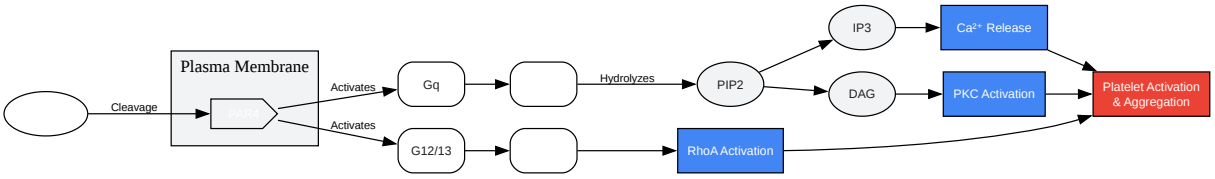
- PRP Preparation: Obtain fresh human blood and prepare PRP by centrifugation.
- Compound Incubation: Pre-incubate PRP with various concentrations of **UDM-001651** or vehicle for a specified time at 37°C.
- Aggregation Measurement: Place the cuvettes containing the PRP and compound in the aggregometer and establish a baseline.
- Agonist Addition: Add the PAR4 agonist to induce platelet aggregation.

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- Data Recording: Monitor the change in light transmission over time, which corresponds to the degree of platelet aggregation.
- Data Analysis: The maximum percentage of aggregation is determined for each concentration of **UDM-001651**, and IC50 values are calculated.

Visualizations: Signaling Pathways and Experimental Workflows

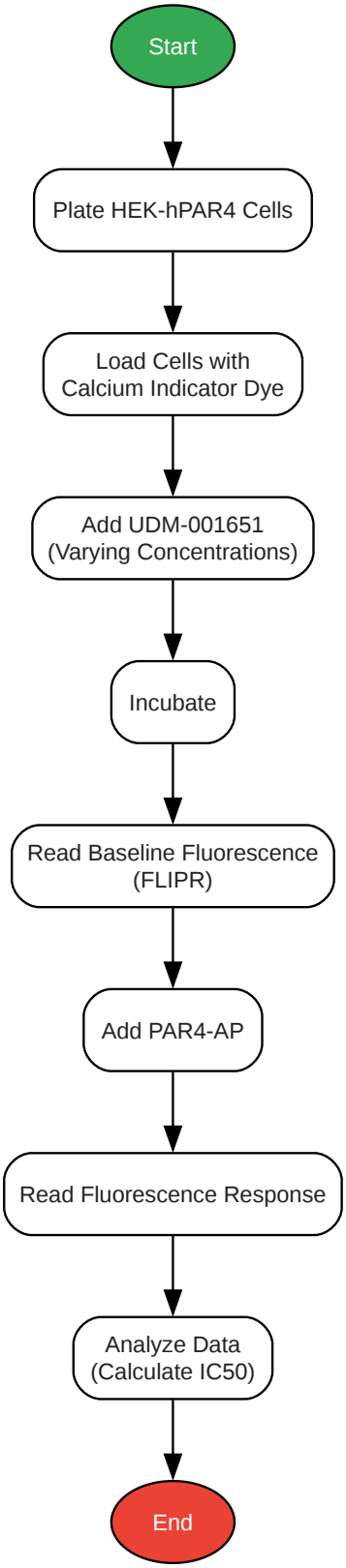
The following diagrams were generated using Graphviz (DOT language) to illustrate key concepts.



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Caption: PAR4 Signaling Pathway in Platelets.

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Caption: Calcium Mobilization Assay Workflow.

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References

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